

# Personal protective equipment for handling C16-Urea-Ceramide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C16-Urea-Ceramide

Cat. No.: B3044049

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## Essential Safety and Handling Guide for C16-Urea-Ceramide

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **C16-Urea-Ceramide**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and maintain research integrity.

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **C16-Urea-Ceramide**, offering a quick reference for its physical properties and safety information.

Property	Value	Reference
Chemical Name	1-((2S,3R,E)-1,3-dihydroxyoctadec-4-en-2-yl)-3-hexadecylurea	[1]
Synonyms	D-erythro-C16-urea-ceramide	[2]
CAS Number	361450-27-3	[1][2]
Molecular Formula	C <sub>35</sub> H <sub>70</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Molecular Weight	566.94 g/mol	[1][2]
Physical Form	Powder	[2]
Purity	>99% (TLC)	[2]
Storage Temperature	-20°C	[1][2]
Solubility	Soluble in DMSO	[1]
Hazard Identification	Causes skin and serious eye irritation. May cause respiratory irritation.	[3][4][5]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

Adherence to proper handling protocols is essential for personnel safety and to maintain the stability of **C16-Urea-Ceramide**.

### Engineering Controls

- Ventilation: Always handle **C16-Urea-Ceramide** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[6]
- Eye Wash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[3]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **C16-Urea-Ceramide**[\[6\]](#)[\[7\]](#)[\[8\]](#):

- Eye Protection: Chemical safety goggles with side shields are required.[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves, such as nitrile gloves. Inspect gloves for any tears or holes before use.[\[6\]](#)[\[7\]](#)
- Skin and Body Protection: A fully buttoned laboratory coat is mandatory.[\[6\]](#)[\[7\]](#) For larger quantities or when there is a risk of splashing, consider additional protection like a chemical-resistant apron.
- Respiratory Protection: If working with the powder outside of a fume hood or for extended periods where dust may be generated, a NIOSH-approved respirator with a particulate filter is recommended.[\[3\]](#)

## Handling Protocol

- Preparation: Before handling, ensure the work area is clean and uncluttered.
- Dispensing: Carefully weigh the powdered compound, avoiding the creation of dust.
- Dissolving: If preparing a solution, add the solvent to the powder slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[3\]](#)

## Experimental Protocol: Preparation of a Stock Solution

This protocol provides a general procedure for preparing a stock solution of **C16-Urea-Ceramide**.

- Objective: To prepare a 10 mM stock solution of **C16-Urea-Ceramide** in Dimethyl Sulfoxide (DMSO).
- Materials:
  - **C16-Urea-Ceramide** (powder)

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Procedure:
  1. Allow the vial of **C16-Urea-Ceramide** to equilibrate to room temperature before opening.
  2. Calculate the required amount of **C16-Urea-Ceramide** and DMSO. For example, to prepare 1 mL of a 10 mM stock solution, you will need 0.567 mg of **C16-Urea-Ceramide**.
  3. Carefully weigh the **C16-Urea-Ceramide** powder in a sterile microcentrifuge tube.
  4. Add the calculated volume of DMSO to the tube.
  5. Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming may be required to aid dissolution.
  6. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  7. Store the stock solution at -20°C.

## Disposal Plan

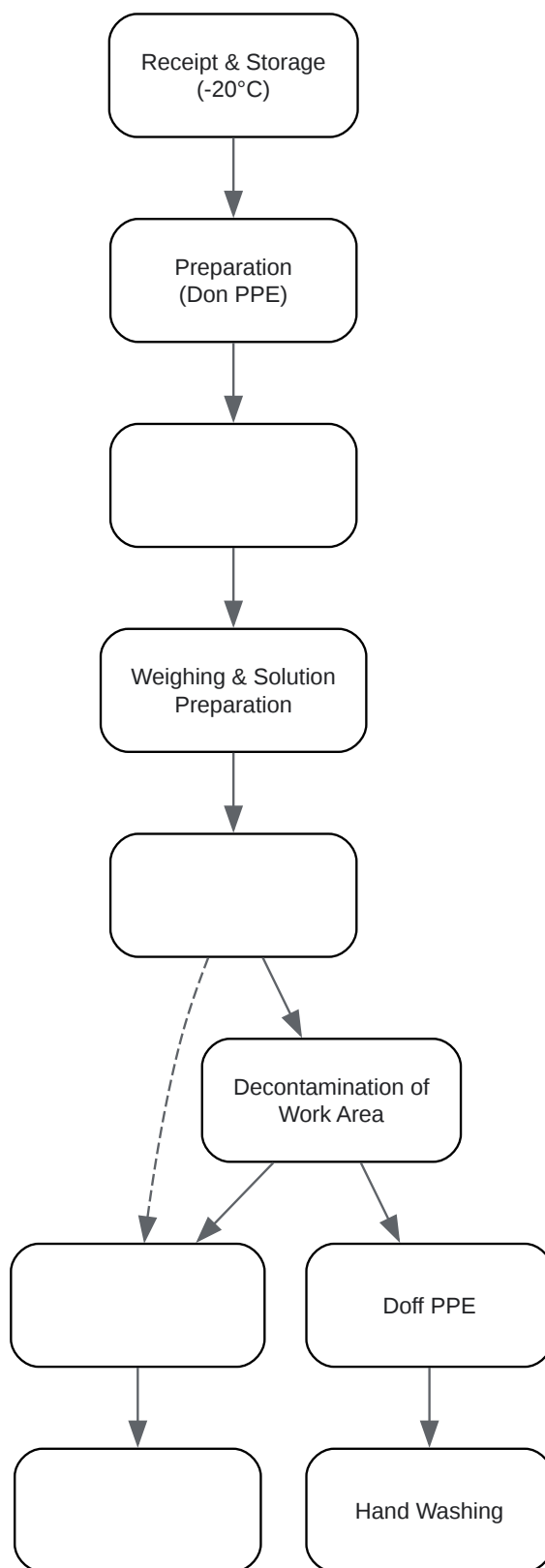
Proper disposal of **C16-Urea-Ceramide** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of unused **C16-Urea-Ceramide** as hazardous chemical waste.<sup>[6]</sup>  
<sup>[7]</sup> Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines.
- **Contaminated Materials:** All materials that have come into contact with **C16-Urea-Ceramide**, such as pipette tips, gloves, and empty containers, should be considered contaminated and

disposed of as hazardous waste.[6][7]

- Waste Containers: Collect waste in a clearly labeled, sealable, and compatible waste container.[6] Do not mix with incompatible materials, such as strong oxidizing agents.[6]

## Visual Workflow for Handling C16-Urea-Ceramide



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)